

Unveiling the Aromatic Profile of Decanenitrile: A Technical Guide for Fragrance Research

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Compound of Interest

Compound Name: Decanenitrile

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An in-depth exploration into the olfactory characteristics, sensory evaluation, and underlying molecular mechanisms of **decanenitrile**, a potent fragrance ingredient.

Decanenitrile, a linear aliphatic nitrile, is a significant component in the perfumer's palette, valued for its powerful and multifaceted aroma. This technical guide provides a comprehensive overview of its olfactory properties, methodologies for its sensory and analytical assessment, and the current understanding of its interaction with the olfactory system. This document is intended for researchers, scientists, and professionals in the fields of fragrance chemistry, sensory science, and drug development.

Olfactory Properties of Decanenitrile

Decanenitrile (C₁₀H₁₉N) is characterized by a strong and complex odor profile. Its primary descriptors include aldehydic, fatty, and waxy notes, complemented by fresh, citrus, and floral undertones. Some evaluators also perceive musty and cognac-like facets.^{[1][2]} This rich aromatic profile allows for its versatile application in fragrance compositions, where it can impart a natural, long-lasting effect and enhance the overall complexity of a scent.^[1]

Physicochemical and Olfactory Characteristics

A summary of the key physicochemical and olfactory properties of **decanenitrile** is presented in Table 1. While a specific odor detection threshold for **decanenitrile** is not readily available in public literature, the methodology for determining such values is well-established in the field of sensory science.^{[1][3][4]}

Property	Value	Source(s)
Chemical Formula	C ₁₀ H ₁₉ N	[1]
Molecular Weight	153.27 g/mol	[5]
CAS Number	1975-78-6	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor Profile	Aldehydic, floral, citrus, fatty, waxy, musty, oily, cognac	[1][2]
Odor Family	Aldehydic	[1]
Tenacity on Blotter	Up to 1 month	[1]
Recommended Usage in Fragrance Concentrate	Up to 0.5% - 1%	[1][2]
Vapor Pressure @ 25°C	0.032 mmHg (est.)	[6]
Flash Point	91.67 °C (197 °F)	[2]
Solubility	Soluble in alcohol; slightly soluble in water	[6]

Experimental Protocols for Olfactory Evaluation

The comprehensive assessment of **decanenitrile**'s olfactory properties involves a combination of sensory and analytical techniques. These protocols are crucial for quality control, new fragrance development, and research into structure-activity relationships.

Sensory Panel Evaluation

Sensory evaluation by trained panelists is the cornerstone of fragrance assessment. A descriptive analysis protocol is typically employed to characterize the odor profile of **decanenitrile**.

Objective: To identify and quantify the distinct aromatic characteristics of **decanenitrile**.

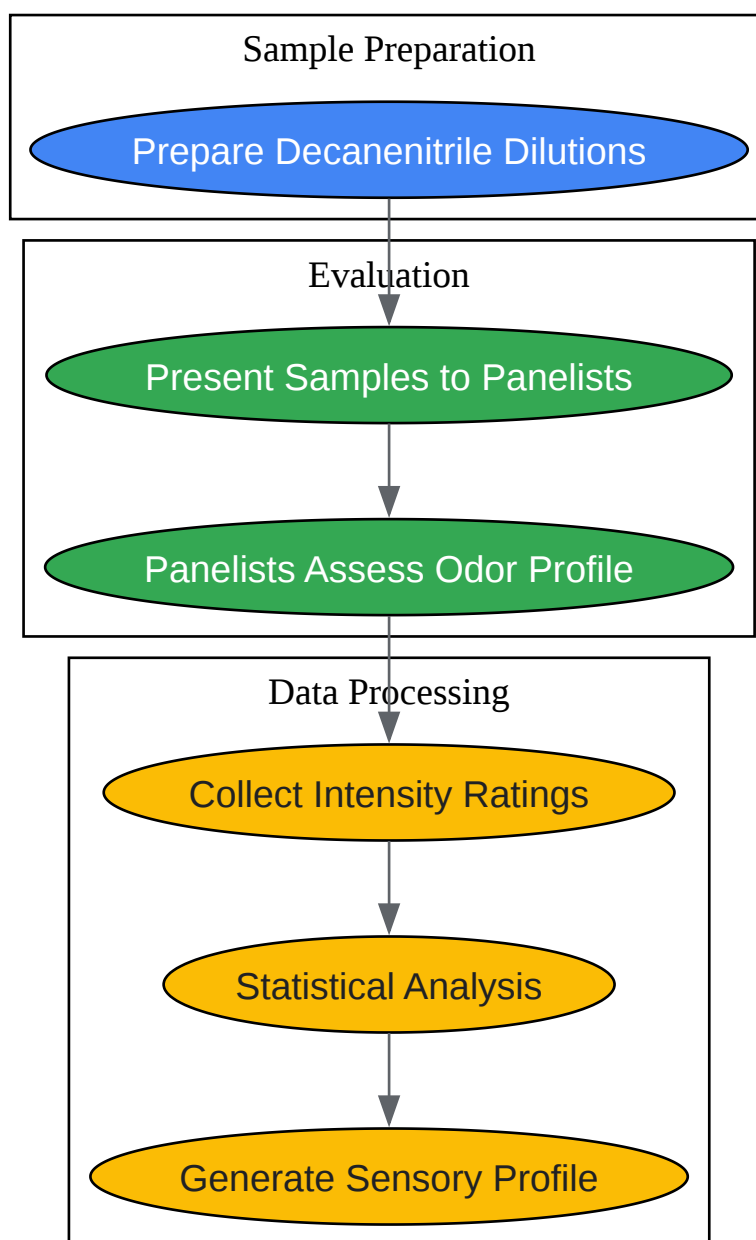
Materials:

- **Decanenitrile** (high purity, >98%)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass smelling strips
- Odor-free evaluation booths
- Standardized sensory evaluation scoresheets or software

Panel: A panel of 8-12 trained sensory assessors with demonstrated olfactory acuity and experience in describing fragrance notes.

Procedure:

- Sample Preparation: Prepare a series of dilutions of **decanenitrile** in the chosen solvent (e.g., 10%, 5%, 1% in diethyl phthalate).
- Sample Presentation: Dip smelling strips into the dilutions for a standardized duration and allow the solvent to evaporate for a set period (e.g., 10 seconds).
- Evaluation: Present the coded smelling strips to the panelists in the evaluation booths.
- Data Collection: Panelists evaluate the odor and rate the intensity of various descriptors (e.g., aldehydic, fatty, citrus, floral) on a structured scale (e.g., a 15-point intensity scale). Open-ended comments are also encouraged to capture novel descriptors.
- Data Analysis: Analyze the intensity ratings statistically to generate a sensory profile of **decanenitrile**. Techniques such as spider plots are often used for visualization.



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Sensory evaluation workflow for **decanenitrile**.

Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector. This allows for the identification of individual odor-active compounds in a sample.

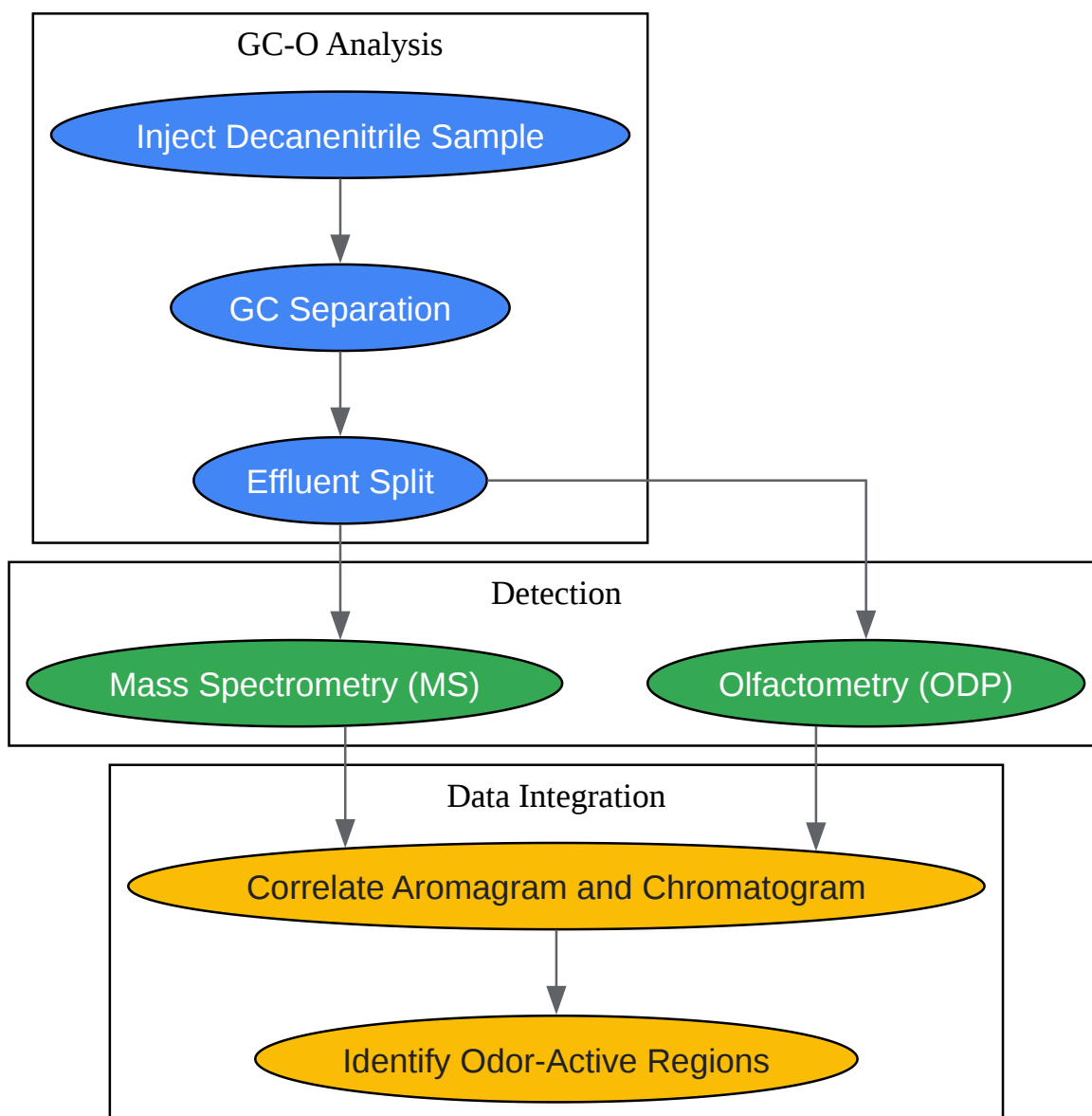
Objective: To identify the specific retention times at which the characteristic odors of **decanenitrile** are perceived.

Instrumentation:

- Gas chromatograph (GC) coupled to a mass spectrometer (MS) and an olfactory detection port (ODP).
- Capillary column suitable for fragrance analysis (e.g., DB-5 or equivalent).
- Humidified air supply for the ODP.

Procedure:

- Sample Injection: Inject a diluted solution of **decanenitrile** into the GC.
- Chromatographic Separation: The components of the sample are separated as they travel through the GC column.
- Effluent Splitting: The column effluent is split, with a portion directed to the MS for chemical identification and the other to the ODP for sensory evaluation.
- Olfactory Detection: A trained assessor sniffs the effluent from the ODP and records the time, duration, and description of any perceived odors.
- Data Correlation: The olfactory data (aromagram) is correlated with the chromatographic data from the MS to link specific chemical compounds to their perceived odors.



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Gas Chromatography-Olfactometry (GC-O) workflow.

Molecular Mechanisms of Decanenitrile Perception

The perception of **decanenitrile**, like all odorants, begins with its interaction with olfactory receptors (ORs) located in the cilia of olfactory sensory neurons in the nasal epithelium. While the specific ORs that bind to **decanenitrile** have not yet been definitively identified, the general signaling pathway is well understood.

Olfactory Signal Transduction

The binding of an odorant molecule, such as **decanenitrile**, to its cognate OR initiates a cascade of intracellular events. This process, known as olfactory signal transduction, converts the chemical signal into an electrical signal that is sent to the brain.

The generally accepted pathway is as follows:

- **Odorant Binding:** **Decanenitrile**, carried through the nasal mucus possibly by odorant-binding proteins (OBPs), binds to a specific G-protein coupled olfactory receptor (OR) on the surface of an olfactory sensory neuron.[\[7\]](#)
- **G-Protein Activation:** This binding event causes a conformational change in the OR, which in turn activates an associated G-protein (G α olf).[\[8\]](#)
- **Adenylyl Cyclase Activation:** The activated G α olf subunit then activates the enzyme adenylyl cyclase.[\[9\]](#)
- **cAMP Production:** Adenylyl cyclase catalyzes the conversion of ATP to cyclic AMP (cAMP), a secondary messenger.[\[8\]](#)[\[9\]](#)
- **Ion Channel Opening:** cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels in the neuron's membrane.[\[10\]](#)
- **Depolarization:** The opening of these channels allows an influx of cations (primarily Ca²⁺ and Na⁺), leading to the depolarization of the olfactory sensory neuron.
- **Action Potential Generation:** If the depolarization reaches a certain threshold, it triggers an action potential (an electrical signal).
- **Signal Transmission:** This action potential travels along the neuron's axon to the olfactory bulb in the brain, where the signal is processed, leading to the perception of smell.

Simplified olfactory signal transduction pathway.

Future Directions in Decanenitrile Research

While the fundamental olfactory properties of **decanenitrile** are well-documented, several avenues for future research remain. The deorphanization of the specific olfactory receptors that bind to **decanenitrile** would provide invaluable insight into the molecular basis of its perception. Quantitative structure-activity relationship (QSAR) studies could further elucidate the relationships between the molecular structure of aliphatic nitriles and their perceived odor characteristics.^{[5][11]} Continued research in these areas will not only deepen our understanding of the sense of smell but also enable the more targeted design of novel fragrance ingredients.

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References

- 1. Odor Detection Thresholds [leffingwell.com]
- 2. scienomics.com [scienomics.com]
- 3. repository.ubn.ru.nl [repository.ubn.ru.nl]
- 4. opac.bhamada.ac.id [opac.bhamada.ac.id]
- 5. researchgate.net [researchgate.net]
- 6. sitaramdixit.synthasite.com [sitaramdixit.synthasite.com]
- 7. Olfactory cilia, regulation and control of olfaction - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Activation of the sensory current in salamander olfactory receptor neurons depends on a G protein-mediated cAMP second messenger system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. The cyclic AMP signaling pathway in the rodent main olfactory system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Activation and desensitization of the olfactory cAMP-gated transduction channel: identification of functional modules - PMC [pmc.ncbi.nlm.nih.gov]
- 11. A quantitative structure-activity relationship (QSAR) study of alkylpyrazine odor modalities - PubMed [pubmed.ncbi.nlm.nih.gov]
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